

An In-Depth Technical Guide to the Primary Emissions of Europium-152

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Europium-152*

Cat. No.: *B1220608*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Europium-152 (^{152}Eu) is a synthetic radioisotope of europium with a half-life of approximately 13.5 years.[1][2] It is of significant interest in various scientific and industrial applications, primarily as a standard for the calibration of gamma-ray spectrometers.[1][3] This is due to its complex decay scheme, which results in the emission of a wide range of gamma rays with well-defined energies and intensities.[1] A thorough understanding of its primary emissions is crucial for its application in experimental physics, dosimetry, and as a tracer in medical and biological research.

This technical guide provides a comprehensive overview of the primary emissions of **Europium-152**, including detailed data on its decay modes and the associated particle and photon emissions. It is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development who utilize or may encounter this radionuclide in their work.

Decay Characteristics

Europium-152 undergoes a branched decay, primarily through two modes: electron capture (EC) and beta-minus (β^-) decay.[4][5] A minor fraction of the decay also occurs through positron (β^+) emission. The majority of ^{152}Eu nuclei, approximately 72.1%, decay via electron capture to various excited states of Samarium-152 (^{152}Sm).[4] The remaining 27.9% undergo beta-minus decay to excited states of Gadolinium-152 (^{152}Gd).[4]

These initial decay processes leave the daughter nuclei in excited states, which then de-excite to their ground states through the emission of gamma rays and conversion electrons.

Primary Emissions Data

The following tables summarize the quantitative data for the primary emissions of **Europium-152**.

Gamma-Ray Emissions

Europium-152 is renowned for its complex gamma-ray spectrum, making it an excellent source for the energy and efficiency calibration of gamma-ray detectors. The most prominent gamma-ray energies and their emission probabilities are detailed below.

Energy (keV)	Emission Probability (%)	Decay Path
121.78	28.58	$^{152}\text{Eu} \rightarrow ^{152}\text{Sm}$
244.70	7.58	$^{152}\text{Eu} \rightarrow ^{152}\text{Sm}$
344.28	26.50	$^{152}\text{Eu} \rightarrow ^{152}\text{Gd}$
411.12	2.23	$^{152}\text{Eu} \rightarrow ^{152}\text{Gd}$
443.96	3.15	$^{152}\text{Eu} \rightarrow ^{152}\text{Gd}$
778.90	12.94	$^{152}\text{Eu} \rightarrow ^{152}\text{Gd}$
867.37	4.25	$^{152}\text{Eu} \rightarrow ^{152}\text{Sm}$
964.08	14.60	$^{152}\text{Eu} \rightarrow ^{152}\text{Sm}$
1085.9	10.21	$^{152}\text{Eu} \rightarrow ^{152}\text{Sm}$
1112.1	13.64	$^{152}\text{Eu} \rightarrow ^{152}\text{Sm}$
1408.0	21.00	$^{152}\text{Eu} \rightarrow ^{152}\text{Sm}$

Data sourced from recommended nuclear decay data.[\[5\]](#)

Beta-Minus (β^-) Particle Emissions

The beta-minus decay of **Europium-152** to Gadolinium-152 involves the emission of electrons (beta particles) with a continuous energy spectrum up to a maximum energy (E_max).

Maximum Energy (E_max) (keV)	Average Energy (keV)	Emission Probability (%)
178.7	47.4	1.83
388.1	112.3	2.44
698.9	221.6	13.78
1066.7	353.1	0.96
1477.8	535.3	8.00

Data sourced from recommended nuclear decay data.[\[5\]](#)

Electron Capture (EC) and Positron (β^+) Emissions

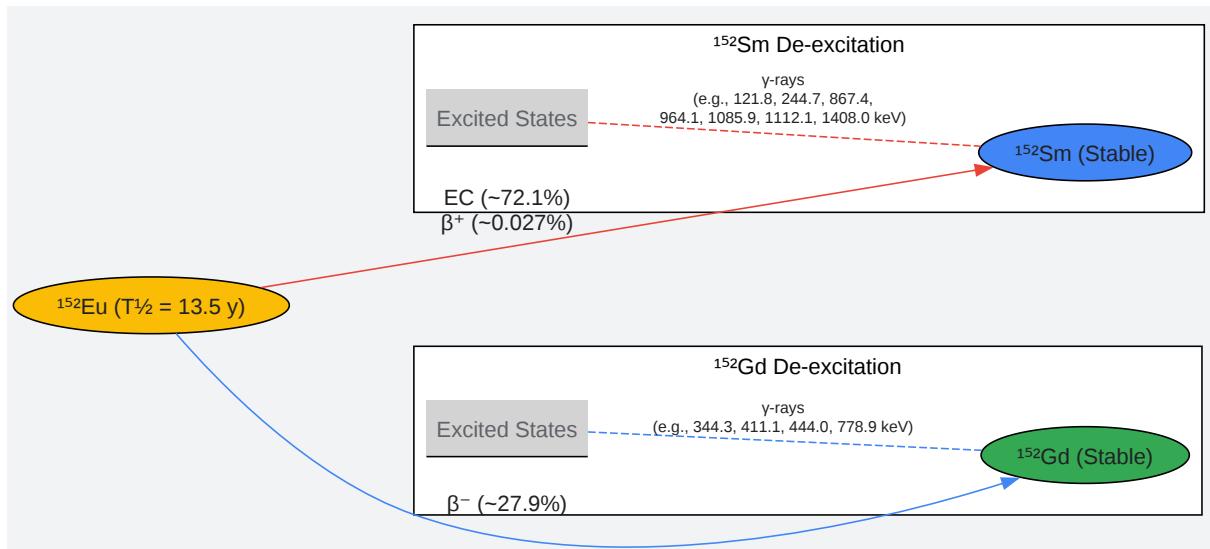
The electron capture decay to Samarium-152 is the dominant decay mode. A very small fraction of this decay branch also proceeds through positron emission.

Decay Mode	Emission Probability (%)
Electron Capture (EC)	~72.1
Positron Emission (β^+)	~0.027

Data sourced from nuclear decay tables.[\[4\]](#)

Decay Scheme Visualization

The following diagram illustrates the simplified decay scheme of **Europium-152**, showing the primary decay paths to Samarium-152 and Gadolinium-152 and the subsequent gamma emissions.



[Click to download full resolution via product page](#)

Caption: Simplified decay scheme of **Europium-152**.

Experimental Protocols for Emission Measurement

The characterization of **Europium-152** emissions is primarily performed using high-resolution gamma-ray spectroscopy and beta spectrometry. The following outlines the general methodologies employed in these measurements.

Gamma-Ray Spectroscopy

Objective: To accurately measure the energies and intensities of gamma rays emitted from a ^{152}Eu source.

Methodology:

- **Detector System:** A high-purity germanium (HPGe) detector is the instrument of choice due to its excellent energy resolution.[6] The detector is typically cooled with liquid nitrogen to reduce thermal noise.
- **Calibration:**
 - **Energy Calibration:** The relationship between the channel number of the multichannel analyzer (MCA) and the gamma-ray energy is established using standard radioactive sources with well-known gamma-ray energies. ^{152}Eu itself, along with other sources like ^{133}Ba , can be used for this purpose.[6]
 - **Efficiency Calibration:** The detector's efficiency as a function of energy is determined by measuring the count rates of gamma rays from a calibrated multi-gamma source, such as ^{152}Eu .[6] The known activity and emission probabilities of the standard source are used to calculate the absolute full-energy peak efficiency at various energies.
- **Sample Preparation and Geometry:** The ^{152}Eu source is placed at a reproducible distance from the detector. The geometry of the source (point source, vial, etc.) must be consistent between calibration and sample measurements to ensure accuracy.[7]
- **Data Acquisition:** The gamma-ray spectrum is acquired for a sufficient duration to achieve good statistical precision for the peaks of interest.
- **Data Analysis:** The acquired spectrum is analyzed to identify the gamma-ray peaks. The net area of each full-energy peak is determined by subtracting the background continuum. The energy and emission intensity of each gamma ray are then calculated using the energy and efficiency calibration data.

Beta Spectrometry

Objective: To measure the energy spectrum of beta particles emitted from a ^{152}Eu source.

Methodology:

- **Detector System:** Magnetic or semiconductor (e.g., silicon) beta spectrometers are used to measure the energy of the beta particles.

- **Source Preparation:** A thin, uniform source of ^{152}Eu is prepared to minimize self-absorption and scattering of the beta particles within the source material.
- **Measurement:** The beta particles emitted from the source are energy-analyzed by the spectrometer. The number of beta particles detected at each energy is recorded.
- **Data Analysis:** The raw data is corrected for factors such as detector efficiency and background to obtain the true beta spectrum. The maximum energy (endpoint energy) of the beta spectrum is determined from a Kurie plot analysis.

4 $\pi\beta$ - γ Coincidence Counting

Objective: To determine the absolute activity of a ^{152}Eu source.

Methodology:

- **Detector System:** This technique utilizes a 4π proportional counter for detecting beta particles and a gamma-ray detector (e.g., NaI(Tl) or HPGe) arranged in a coincidence setup.
- **Measurement:** The beta particles and coincident gamma rays from the decay of ^{152}Eu are detected simultaneously. The coincidence counting rate is measured as a function of the beta detector efficiency.
- **Data Analysis:** By extrapolating the coincidence counting rate to a beta detection efficiency of 100%, the absolute activity of the source can be determined with high accuracy. This method is crucial for the standardization of ^{152}Eu solutions.[\[2\]](#)

Conclusion

This technical guide has provided a detailed overview of the primary emissions of **Europium-152**, a radionuclide of significant importance in various scientific fields. The comprehensive data tables on gamma and beta emissions, coupled with the visualization of its decay scheme and an outline of experimental methodologies, offer a valuable resource for researchers and professionals. A thorough understanding of these fundamental properties is essential for the accurate application of **Europium-152** in detector calibration, dosimetry, and advanced research applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. radiacode.com [radiacode.com]
- 4. Inhb.fr [Inhb.fr]
- 5. mirdsoft.org [mirdsoft.org]
- 6. djs.si [djs.si]
- 7. nist.gov [nist.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Primary Emissions of Europium-152]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1220608#what-are-the-primary-emissions-of-europium-152>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com